

# Validating the environmental safety profile of Fenthiaprop

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## Compound of Interest

Compound Name: Fenthiaprop

Cat. No.: B1222702

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**Fenthiaprop:** An Analysis of its Environmental Safety Profile in Comparison to Alternative Herbicides

## Introduction

**Fenthiaprop** is a herbicide that has been the subject of environmental safety evaluations. Understanding its ecotoxicological profile and environmental fate is crucial for assessing its overall impact. This guide provides a comparative analysis of **Fenthiaprop**'s environmental safety against other relevant herbicides, supported by experimental data and detailed methodologies.

## Ecotoxicity Profile: A Comparative Overview

The ecotoxicity of a herbicide determines its potential harm to non-target organisms. The following table summarizes the acute toxicity of **Fenthiaprop** and two other widely used herbicides, Glyphosate and Atrazine, across various environmental indicators.

Herbicide	Test Organism	Endpoint	Result (mg/L)	Reference
Fenthiaprop	Rainbow Trout	96-hour LC50	>100	
	(Oncorhynchus mykiss)			
	Daphnia magna			
Green Algae (Selenastrum capricornutum)	48-hour EC50	6.8		
	72-hour ErC50	0.037		
Glyphosate	Rainbow Trout	96-hour LC50	8.2	
	(Oncorhynchus mykiss)			
	Daphnia magna			
Green Algae (Scenedesmus subspicatus)	48-hour EC50	12		
	72-hour EC50	4.5		
Atrazine	Rainbow Trout	96-hour LC50	4.5	
	(Oncorhynchus mykiss)			
	Daphnia magna			
Green Algae (Selenastrum capricornutum)	48-hour EC50	6.9		
	72-hour EC50	0.043		

LC50: Lethal concentration for 50% of the test organisms. EC50: Effect concentration for 50% of the test organisms. ErC50: Effect concentration for 50% of the test organisms, based on growth rate.

## Environmental Fate and Persistence

The persistence of a herbicide in the environment is a key factor in its long-term impact. The dissipation time (DT50), the time it takes for 50% of the substance to degrade, is a standard measure.

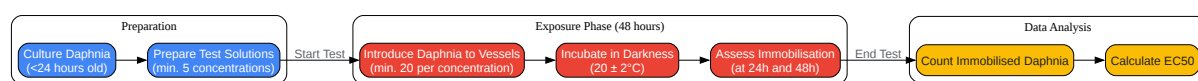
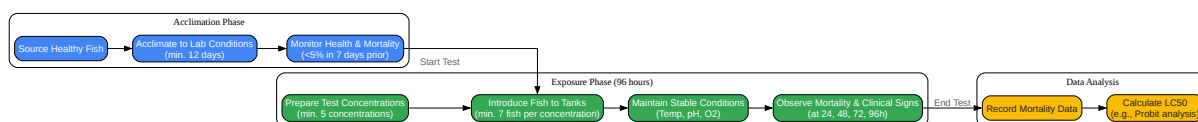
Herbicide	Soil Type	DT50 (days)	Reference
Fenthiaprop	Loam	28	
Glyphosate	Sandy Loam	47	
Atrazine	Silt Loam	60	

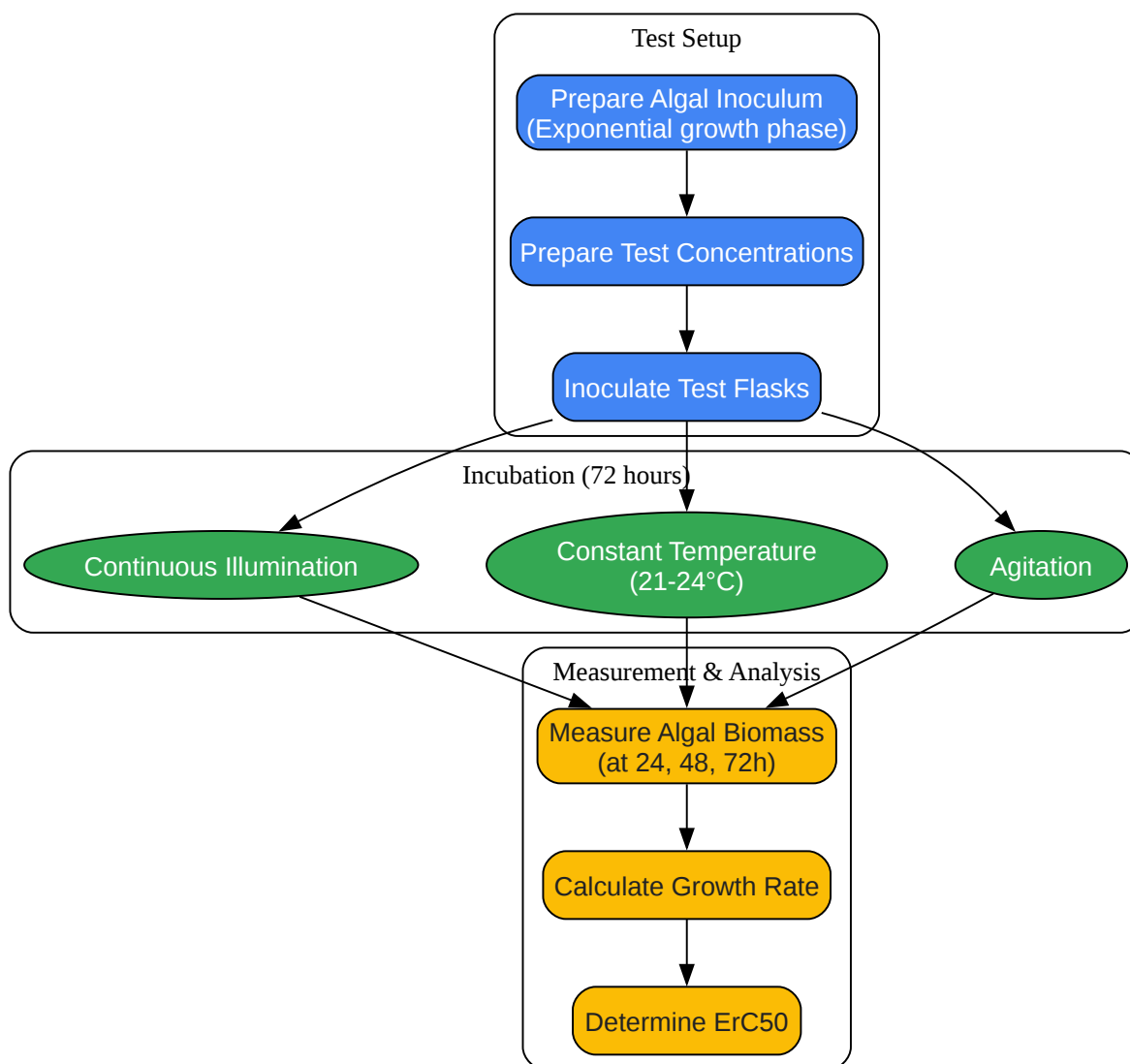
## Experimental Protocols

The data presented above is derived from standardized ecotoxicological studies. Below are the methodologies for the key experiments cited.

### Acute Toxicity Test for Fish (OECD 203)

This guideline outlines a method to assess the acute toxicity of substances to fish.





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